

High-Purity Synthesis of 4-(Methoxymethoxy)phenylboronic Acid: A Scalable Protocol

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Compound of Interest

Compound Name: 4-(Methoxymethoxy)phenylboronic acid

CAS No.: 162662-27-3

Cat. No.: B062682

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Executive Summary

This technical guide details the synthesis of **4-(Methoxymethoxy)phenylboronic acid** (MMPBA), a critical building block in medicinal chemistry. MMPBA serves as a protected phenol equivalent in Suzuki-Miyaura cross-coupling reactions. The methoxymethyl (MOM) ether moiety provides robust protection against the basic conditions inherent to palladium-catalyzed couplings, yet remains orthogonally cleavable under mild acidic conditions, allowing for the late-stage revelation of phenolic pharmacophores.

Target Molecule: **4-(Methoxymethoxy)phenylboronic acid** CAS: 129208-08-4 Primary Utility: Suzuki-Miyaura Coupling, Orthogonal Protecting Group Strategy.

Part 1: Safety & Hazard Analysis (Critical)

WARNING: This protocol involves reagents with extreme hazard profiles.^[1] All manipulations must be performed in a functioning fume hood with appropriate PPE (nitrile gloves, safety

glasses, lab coat).

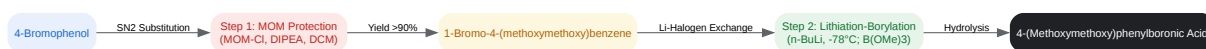
Reagent	Hazard Class	Specific Danger	Handling Protocol
Chloromethyl methyl ether (MOM-Cl)	Carcinogen (Category 1A)	Highly volatile alkylating agent. Causes cancer. ^[2]	Use only in a fume hood. Double-glove. Quench all glassware and waste with aqueous ammonia before removal from the hood.
n-Butyllithium (n-BuLi)	Pyrophoric	Ignites spontaneously in air. Reacts violently with moisture.	Use oven-dried glassware. Transfer via cannula or gas-tight syringe under inert atmosphere (Ar/N ₂).
Tetrahydrofuran (THF)	Flammable/Peroxide former	Forms explosive peroxides upon storage.	Use freshly distilled (from Na/benzophenone) or from a solvent purification system (SPS).

Part 2: Retrosynthetic Analysis & Strategy

The synthesis follows a linear two-step protocol:

- Protection: Conversion of 4-bromophenol to the MOM-ether to mask the acidic proton.
- Metalation-Borylation: Lithium-halogen exchange followed by electrophilic trapping with a borate ester.

Workflow Visualization



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Caption: Linear synthetic workflow for MMPBA synthesis highlighting key intermediates and transformation logic.

Part 3: Detailed Experimental Protocols

Step 1: Synthesis of 1-Bromo-4-(methoxymethoxy)benzene

Objective: Mask the phenolic hydroxyl group to prevent proton quenching during the subsequent lithiation step.

Reagents:

- 4-Bromophenol (1.0 equiv)
- Chloromethyl methyl ether (MOM-Cl) (1.2 equiv)
- N,N-Diisopropylethylamine (DIPEA) (1.5 equiv)
- Dichloromethane (DCM) (Anhydrous, 0.2 M concentration)

Protocol:

- Setup: Flame-dry a round-bottom flask (RBF) equipped with a magnetic stir bar and a nitrogen inlet. Cool to 0°C in an ice bath.
- Dissolution: Charge the flask with 4-bromophenol and anhydrous DCM. Add DIPEA via syringe. The solution typically remains clear.
- Addition: Add MOM-Cl dropwise via syringe over 15 minutes. Caution: Exothermic.
 - Note: The use of DIPEA (Hünig's base) is preferred over NaH for this substrate as it avoids the generation of H₂ gas and allows for a homogeneous reaction mixture.

- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 2–4 hours.
- Monitoring: Monitor by TLC (Hexanes/EtOAc 4:1). The starting material ($R_f \sim 0.4$) should disappear, replaced by the less polar product ($R_f \sim 0.7$).
- Workup:
 - Quench by careful addition of saturated aqueous NaHCO_3 .
 - Separate layers. Extract the aqueous layer with DCM (2x).
 - Wash combined organics with water (1x) and brine (1x).
 - Dry over Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purification: The crude oil is usually sufficiently pure (>95%). If necessary, purify via flash column chromatography (SiO_2 , 100% Hexanes $\rightarrow$ 5% EtOAc/Hexanes).

Self-Validating Checkpoint:

- ^1H NMR (CDCl_3): Look for the MOM group signals: singlet at ~ 5.15 ppm (2H, $-\text{OCH}_2\text{O}-$) and singlet at ~ 3.45 ppm (3H, $-\text{OCH}_3$). The broad phenolic $-\text{OH}$ singlet (~ 5.0 ppm) must be absent.

Step 2: Lithiation and Borylation

Objective: Convert the aryl bromide to the aryl boronic acid via a hard nucleophile intermediate.

Reagents:

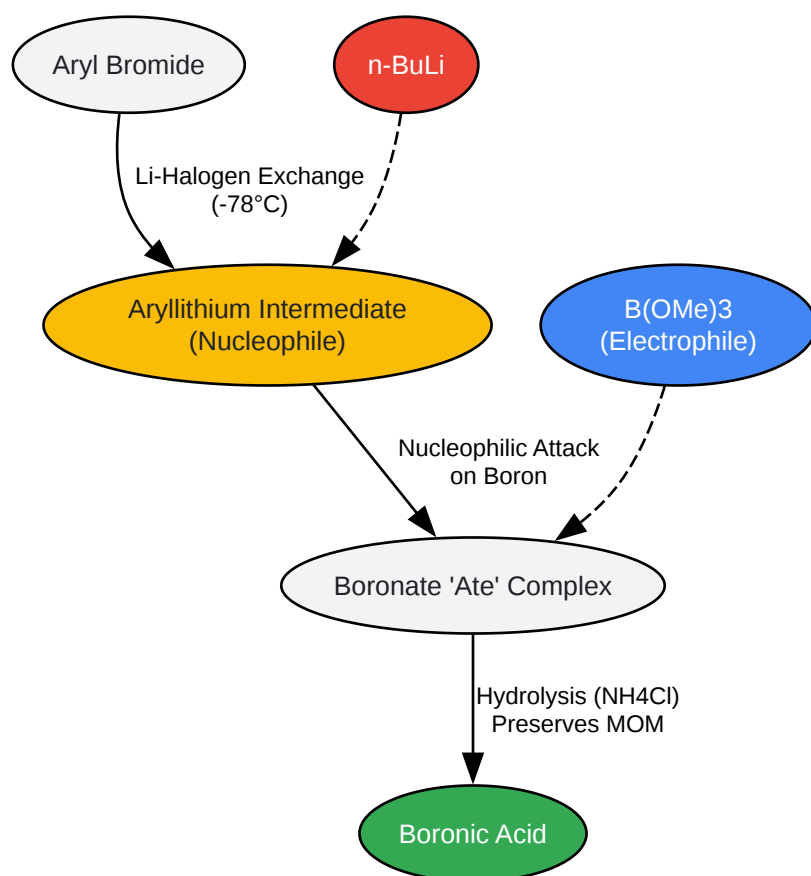
- 1-Bromo-4-(methoxymethoxy)benzene (1.0 equiv)
- *n*-Butyllithium (1.1 equiv, 2.5 M in hexanes)
- Trimethyl borate ($\text{B}(\text{OMe})_3$) (1.5 equiv) or Triisopropyl borate ($\text{B}(\text{OiPr})_3$)
- Tetrahydrofuran (THF) (Anhydrous)
- Ammonium Chloride (NH_4Cl) (Saturated aqueous)

Protocol:

- Cryogenic Setup: Flame-dry a 3-neck RBF. Flux with Argon. Add the MOM-protected bromide (from Step 1) and anhydrous THF. Cool the solution to -78°C (Dry ice/Acetone bath).
- Lithiation: Add n-BuLi dropwise down the side of the flask over 20 minutes. Maintain internal temperature below -70°C .
 - Mechanism:[\[3\]](#)[\[4\]](#)[\[5\]](#) Rapid Lithium-Halogen exchange generates the aryllithium species.
 - Observation: A color change (often to yellow or pale pink) may occur. Stir at -78°C for 45 minutes.
- Borylation: Add Trimethyl borate (neat) dropwise.
 - Note: B(OMe)_3 is added after lithiation. The "In-situ quench" (Barbier conditions) is generally not recommended here due to potential Wurtz coupling side reactions.
- Warming: Stir at -78°C for 30 minutes, then remove the cooling bath and allow the mixture to warm to RT overnight.
- Hydrolysis (Critical):
 - The reaction mixture currently contains the boronate "ate" complex ($\text{Li}^+[\text{Ar-B(OMe)}_3]^-$).
 - Pour the mixture into a beaker containing saturated aqueous NH_4Cl (approx 3 mL per mmol substrate).
 - Technical Nuance: Do not use strong acid (HCl) for the workup. Strong acids will cleave the MOM group (acetal hydrolysis) to revert to the phenol. NH_4Cl provides a pH of $\sim 5\text{-}6$, sufficient to hydrolyze the boronate ester to the boronic acid without affecting the MOM ether.
- Extraction: Extract with EtOAc (3x).
- Purification:

- Concentrate the organics.
- Recrystallize the resulting solid from Acetone/Hexanes or Water/Methanol. Boronic acids can be sticky; precipitation from a minimum amount of hot acetone by adding hexanes is often effective.

Reaction Mechanism Visualization



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Caption: Mechanistic pathway of the cryogenic lithiation-borylation sequence.

Part 4: Characterization & Data[3]

¹H NMR Data (Typical in DMSO-d₆ or CDCl₃)

The following data confirms the structure of **4-(Methoxymethoxy)phenylboronic acid**:

Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Fragment
8.00	Broad Singlet	2H	-B(OH) ₂	Boronic Acid Hydroxyls
7.75	Doublet (J=8.5Hz)	2H	Ar-H	Ortho to Boron
7.00	Doublet (J=8.5Hz)	2H	Ar-H	Ortho to MOM-Ether
5.20	Singlet	2H	-O-CH ₂ -O-	Methylene of MOM
3.40	Singlet	3H	-OCH ₃	Methyl of MOM

Troubleshooting & Storage

- Dehydration: Boronic acids spontaneously dehydrate to form cyclic trimers (boroxines). If the NMR shows a complex aromatic region or missing -OH peaks, the sample likely contains boroxine. This is chemically competent in Suzuki couplings and does not require correction, but accurate mass weighing should account for the stoichiometry (Boroxine MW = 3 x Boronic Acid - 3 x H₂O).
- MOM Cleavage: If the phenol peak appears, the workup was too acidic. Maintain pH > 4.

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